

Navigating the Landscape of cGMP Rapamycin-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Rapamycin-d3*

Cat. No.: *B15601543*

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An In-depth Analysis of Commercial Availability, Technical Specifications, and Practical Applications for Drug Development Professionals

Executive Summary: For researchers and drug development professionals requiring cGMP-grade **Rapamycin-d3** (Sirolimus-d3) for clinical or regulated studies, a critical finding of this report is that there is currently no readily identifiable commercial supplier offering **Rapamycin-d3** explicitly manufactured under current Good Manufacturing Practices (cGMP). While Rapamycin (Sirolimus) is available in a cGMP grade from several suppliers, its deuterated counterpart, **Rapamycin-d3**, is consistently marketed for "Research Use Only" (RUO). This guide provides a comprehensive overview of the commercially available research-grade **Rapamycin-d3**, including a detailed comparison of product specifications from various suppliers. Furthermore, it offers a representative experimental protocol for its application as an internal standard in LC-MS/MS assays and a detailed visualization of the mTOR signaling pathway, the primary target of Rapamycin.

Commercial Availability: The cGMP Gap

A thorough investigation of the market landscape reveals a clear distinction between the availability of cGMP Rapamycin and its deuterated analog. While several reputable suppliers

provide GMP-grade Rapamycin for clinical and pharmaceutical use, **Rapamycin-d3** is exclusively offered as a research-grade material. This distinction is crucial for researchers planning studies that require regulatory submission, as the use of non-cGMP materials can pose significant challenges.

Professionals in drug development should be aware that for applications requiring cGMP compliance, sourcing **Rapamycin-d3** would likely necessitate a custom synthesis project with a specialized contract manufacturing organization (CMO) capable of producing stable-isotope labeled compounds under cGMP guidelines.

Technical Specifications of Research-Grade Rapamycin-d3

Despite the absence of a cGMP-grade product, several suppliers offer well-characterized research-grade **Rapamycin-d3** suitable for a range of non-regulated research applications, primarily as an internal standard for the quantitative analysis of Rapamycin. The following tables summarize the key technical specifications from prominent suppliers.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Purity Specification	Isotopic Enrichment	Format	Storage
Cayman Chemical	Rapamycin-d3	392711-19-2	C ₅₁ H ₇₆ D ₃ NO ₁₃	917.2 g/mol	≥98% deuterated forms (d ₁ -d ₃)	Not explicitly stated	Solution in ethanol	-20°C
LGC Standards	Rapamycin-d3 (contains d0)	392711-19-2	C ₅₁ H ₇₆ D ₃ NO ₁₃	917.19 g/mol	Technical Grade	d ₃ = 92.23%, d ₀ = 7.40%	Solid	-20°C, Inert atmosphere
Cambri Isotope Laboratories, Inc.	Rapamycin (D ₃ , 98%)	392711-19-2	C ₅₁ H ₇₆ D ₃ NO ₁₃	917.19 g/mol	98%	98%	Neat	-20°C, Protect from light
MedchemExpress	Rapamycin-d3	392711-19-2	C ₅₁ H ₇₆ D ₃ NO ₁₃	917.19 g/mol	>98%	Not explicitly stated	Solid	-20°C (3 years)
Selleck Chemicals	Sirolimus-D3	392711-19-2	C ₅₁ H ₇₆ D ₃ NO ₁₃	917.19 g/mol	>98%	Not explicitly stated	Solid	-20°C (3 years)

Experimental Protocol: Quantification of Rapamycin in Whole Blood using LC-MS/MS

The primary application of **Rapamycin-d3** is as an internal standard (IS) for the accurate quantification of Rapamycin in biological matrices by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a stable-isotope labeled internal standard is the gold

standard for correcting for matrix effects and variations in sample preparation and instrument response.^{[1][2]}

Objective: To provide a detailed, representative protocol for the extraction and quantification of Rapamycin from whole blood samples.

Materials:

- Whole blood samples
- Rapamycin analytical standard
- **Rapamycin-d3** internal standard
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Zinc Sulfate solution (0.1 M)
- Ammonium acetate
- Formic acid
- Water (LC-MS grade)
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- HPLC or UHPLC system coupled to a triple quadrupole mass spectrometer

Procedure:

- Preparation of Standards and Internal Standard Stock Solutions:
 - Prepare a stock solution of Rapamycin in methanol at a concentration of 1 mg/mL.

- Prepare a stock solution of **Rapamycin-d3** in methanol at a concentration of 1 mg/mL.
- From these stock solutions, prepare working solutions of Rapamycin for the calibration curve and quality control (QC) samples by serial dilution in methanol.
- Prepare a working solution of the internal standard (**Rapamycin-d3**) in methanol at an appropriate concentration (e.g., 100 ng/mL).
- Sample Preparation (Protein Precipitation):
 - To 100 µL of whole blood sample, calibrator, or QC sample in a microcentrifuge tube, add 200 µL of the internal standard working solution in acetonitrile containing 0.1 M zinc sulfate.[\[2\]](#)
 - Vortex the mixture for 1 minute to ensure complete protein precipitation.
 - Centrifuge the tubes at 14,000 rpm for 10 minutes.
 - Carefully transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography:
 - Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm).
 - Mobile Phase A: 5 mM Ammonium formate with 0.1% formic acid in water.
 - Mobile Phase B: 5 mM Ammonium formate with 0.1% formic acid in acetonitrile.
 - Gradient: A suitable gradient to separate Rapamycin from potential interferences. For example, start at 50% B, ramp to 95% B over 2 minutes, hold for 1 minute, and then return to initial conditions.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5-10 µL.
 - Mass Spectrometry:

- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Rapamycin: Precursor ion (Q1) m/z 931.5 → Product ion (Q3) m/z 864.4.[3]
 - **Rapamycin-d3**: Precursor ion (Q1) m/z 934.5 → Product ion (Q3) m/z 864.4.
- Data Analysis:
 - Quantify Rapamycin in the samples by calculating the peak area ratio of the analyte to the internal standard.
 - Construct a calibration curve by plotting the peak area ratios of the calibrators against their known concentrations.
 - Determine the concentration of Rapamycin in the unknown samples by interpolating their peak area ratios from the calibration curve.

Workflow for Rapamycin Quantification using Rapamycin-d3 IS

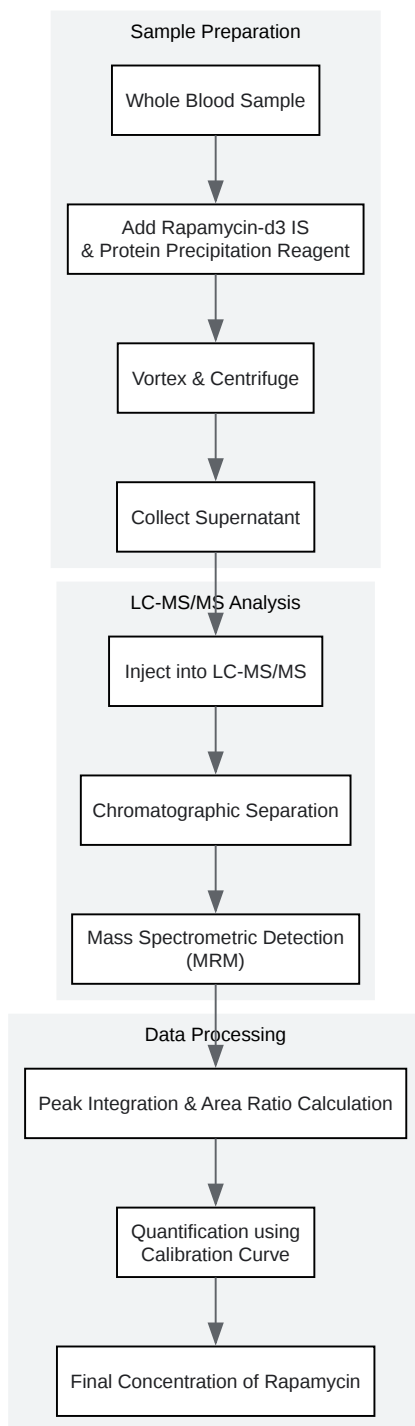
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Fig. 1: Workflow for Rapamycin quantification.

The mTOR Signaling Pathway: The Target of Rapamycin

Rapamycin exerts its immunosuppressive and anti-proliferative effects by inhibiting the mammalian Target of Rapamycin (mTOR), a serine/threonine kinase that is a central regulator of cell growth, proliferation, metabolism, and survival.[4][5][6] mTOR exists in two distinct multiprotein complexes, mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2). Rapamycin, in complex with the immunophilin FKBP12, primarily acts as an allosteric inhibitor of mTORC1.[7][8]

Simplified mTOR Signaling Pathway and Rapamycin's Mechanism of Action

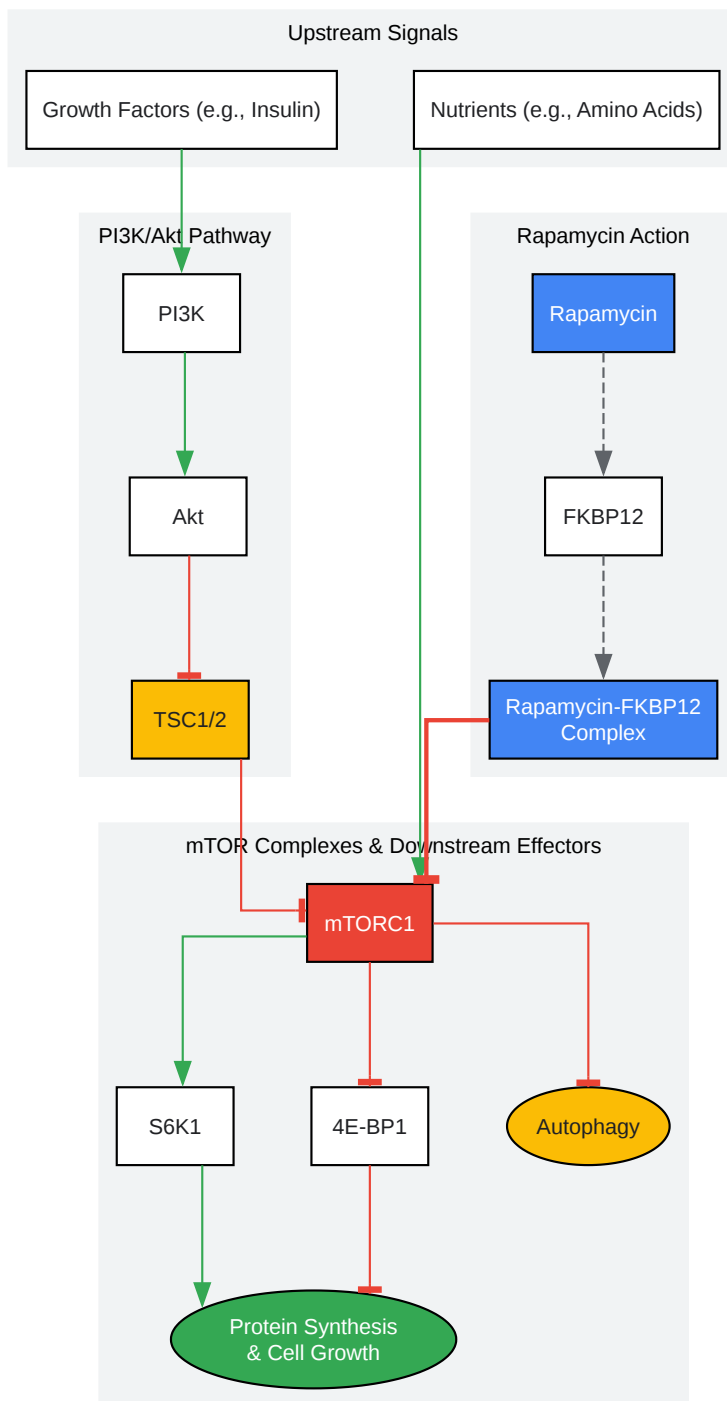
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Fig. 2: Simplified mTOR signaling pathway.

Conclusion

For researchers in the pharmaceutical and drug development sectors, the key takeaway is the current unavailability of off-the-shelf cGMP-grade **Rapamycin-d3**. While high-quality research-grade material is commercially available from several suppliers and is well-suited for non-clinical applications such as bioanalysis, any studies requiring cGMP compliance will necessitate a custom synthesis campaign. The provided technical data, experimental protocol, and pathway information serve as a valuable resource for the effective utilization of research-grade **Rapamycin-d3** in the laboratory setting. As the demand for deuterated standards in regulated environments grows, it is possible that cGMP-grade **Rapamycin-d3** may become commercially available in the future, and researchers are encouraged to maintain open communication with specialty chemical suppliers.

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